



Application Notes and Protocols: Cell-Based Assays to Determine SBI-797812 Efficacy

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Compound of Interest		
Compound Name:	SBI-797812	
Cat. No.:	B610729	Get Quote

Introduction

SBI-797812 is a potent and selective small molecule activator of nicotinamide phosphoribosyltransferase (NAMPT), the rate-limiting enzyme in the mammalian NAD+ salvage pathway.[1][2] By enhancing NAMPT's catalytic efficiency, SBI-797812 effectively increases the intracellular production of nicotinamide mononucleotide (NMN), a key precursor to nicotinamide adenine dinucleotide (NAD+).[1][3] Given that declining NAD+ levels are associated with aging and various diseases, pharmacological activation of NAMPT presents a promising therapeutic strategy.[1] These application notes provide detailed protocols for cell-based assays designed to quantify the efficacy of SBI-797812 by measuring its impact on intracellular NMN and NAD+ concentrations.

Mechanism of Action of SBI-797812

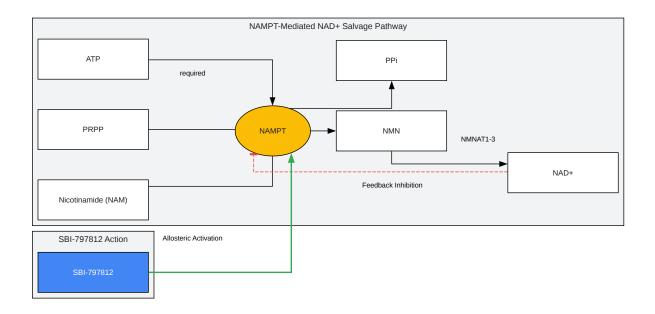
SBI-797812 functions as an allosteric activator of NAMPT. Its mechanism involves several key actions that collectively transform NAMPT into a more efficient enzyme:

- Shifts Reaction Equilibrium: It pushes the reversible NAMPT reaction towards the formation of NMN from nicotinamide (NAM) and 5-phosphoribosyl-1-pyrophosphate (PRPP).
- Increases ATP Affinity: The activation of NAMPT by **SBI-797812** is ATP-dependent. The molecule enhances NAMPT's affinity for ATP, a required substrate for the reaction.



- Stabilizes Phosphorylated NAMPT: It stabilizes the phosphorylated, active form of the NAMPT enzyme.
- Blunts Feedback Inhibition: SBI-797812 alleviates the end-product feedback inhibition that is normally exerted by NAD+.

These combined effects lead to a significant boost in the production of NMN, which is then converted to NAD+, thereby elevating the cellular NAD+ pool.



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Caption: Mechanism of **SBI-797812** action on the NAMPT pathway.





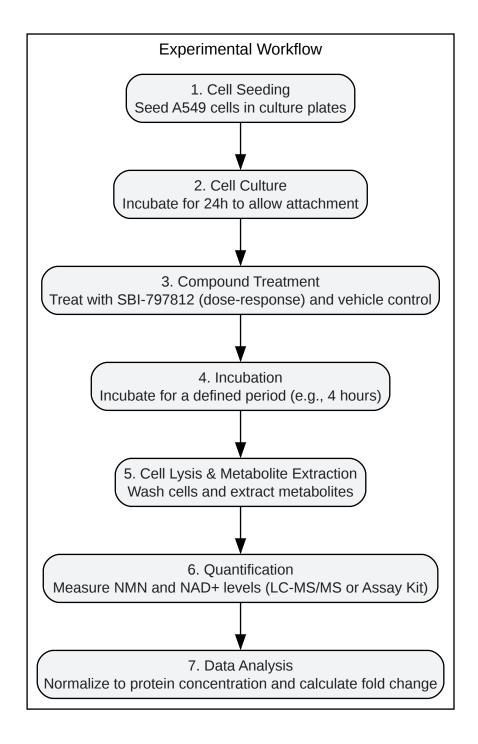
Application Protocol: Quantification of Intracellular NMN and NAD+

This protocol details a cell-based assay to determine the efficacy of **SBI-797812** by measuring changes in intracellular NMN and NAD+ levels in cultured cells. A549 human lung carcinoma cells are used as an example, as they are a commonly used model for testing NAMPT activators.

I. Principle

The efficacy of **SBI-797812** is directly correlated with its ability to increase the synthesis of NMN and, consequently, NAD+. Cultured cells are treated with varying concentrations of **SBI-797812**. Following incubation, cells are lysed, and the intracellular metabolites are extracted. The concentrations of NMN and NAD+ in the cell lysates are then quantified using a sensitive analytical method, such as Liquid Chromatography-Mass Spectrometry (LC-MS/MS), or a commercially available NAD/NADH colorimetric/fluorometric assay kit.





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References

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- 3. Boosting NAD+ with a small molecule that activates NAMPT PMC [pmc.ncbi.nlm.nih.gov]
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